

# Physical properties of D-Apiose including molecular weight and formula.

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## Compound of Interest

Compound Name: D-Apiose

Cat. No.: B11724195

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## A Technical Guide to the Physical Properties of D-Apiose

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**D-Apiose**, a naturally occurring branched-chain monosaccharide, is a key component of complex polysaccharides in the primary cell walls of plants.[1] Its unique structure, featuring a tertiary alcohol, contributes to its distinct physical and chemical properties. This guide provides an in-depth overview of the known physical characteristics of **D-Apiose**, details on general experimental methodologies for their determination, and a visualization of its critical role in the borate cross-linking of rhamnogalacturonan II (RG-II).

### Core Physical Properties of D-Apiose

**D-Apiose** is a pentose sugar with the molecular formula  $C_5H_{10}O_5$  and a molecular weight of 150.13 g/mol .[2][3][4][5][6][7] It typically presents as a colorless substance or a syrup and is soluble in water.[5][6]

### Summary of Quantitative Data

Physical Property	Value	Notes
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>	[2][3][5][6]
Molecular Weight	150.13 g/mol	[2][3][4][5][6][7]
Physical Form	Colorless, Crystalline Solid or Syrup	[5][6]
Solubility	Readily soluble in water	[2][6]
Predicted Boiling Point	368.8 ± 35.0 °C	This is a computationally predicted value.[3]
Predicted Density	1.518 ± 0.06 g/cm <sup>3</sup>	This is a computationally predicted value.[3]
Specific Rotation	[α] <sub>D</sub> <sup>15</sup> +5.6°; [α] <sub>D</sub> <sup>19</sup> +9.1°	[3][6]

## Experimental Protocols for Determination of Physical Properties

While specific, detailed experimental protocols for the determination of all physical properties of **D-Apiose** are not extensively documented in publicly available literature, standard methodologies for monosaccharides are applicable.

### Melting Point Determination

The melting point of a crystalline solid sugar is determined using a melting point apparatus.

General Protocol:

- A small, dry sample of the crystalline monosaccharide is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from which the sample starts to melt to the point at which it is completely liquid is recorded as the melting point. Note: As **D-Apiose** can exist as a syrup, it

may not exhibit a sharp melting point.

## Boiling Point Determination

The boiling point of a liquid sugar or a sugar solution is determined at a specific atmospheric pressure.

General Protocol:

- The liquid sample is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is measured with a thermometer.
- The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. Note: Due to their thermal instability, boiling points of sugars are often determined under reduced pressure to prevent decomposition.

## Solubility Assessment

The solubility of a monosaccharide in a solvent like water is determined by finding the maximum amount of the sugar that can be dissolved in a given amount of the solvent at a specific temperature.

General Protocol:

- A known volume of the solvent (e.g., water) is maintained at a constant temperature.
- The monosaccharide is added in small, pre-weighed increments with constant stirring.
- The point at which no more sugar dissolves, and a saturated solution is formed, is noted.
- The total weight of the dissolved sugar is used to calculate the solubility, often expressed in g/100 mL or mg/L.

## Optical Rotation Measurement

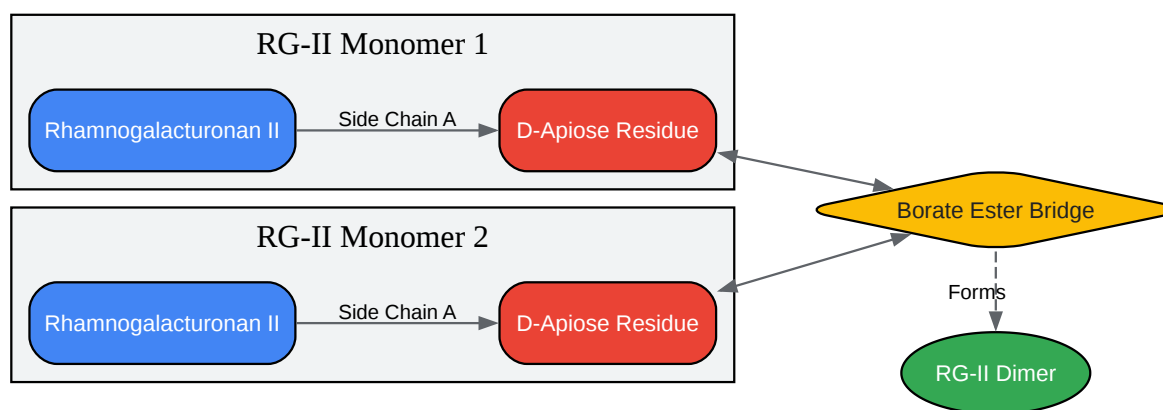
The optical rotation of a chiral molecule like **D-Apiose** is measured using a polarimeter.[8]

### General Protocol:

- A solution of the monosaccharide of a known concentration is prepared in a suitable solvent (e.g., water).
- The polarimeter tube is filled with the solution.
- A beam of plane-polarized light is passed through the solution.
- The angle to which the plane of polarized light is rotated by the solution is measured by the instrument.
- The specific rotation is then calculated using the observed rotation, the concentration of the solution, and the length of the polarimeter tube.

## Logical Relationship: Borate Cross-linking of Rhamnogalacturonan II

**D-Apiose** plays a crucial structural role in the plant cell wall as a component of the pectic polysaccharide rhamnogalacturonan II (RG-II). Two RG-II molecules can be cross-linked through a borate diester bond formed with the apiosyl residues of each RG-II monomer.<sup>[9][10][11]</sup> This cross-linking is essential for the structural integrity of the primary cell wall.<sup>[9][10]</sup>



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Caption: Borate cross-linking of two RG-II monomers via **D-Apiose** residues.

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